

Physical properties of "4-Chloro-2-methylbut-1-ene" (boiling point, density)

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Compound of Interest

Compound Name: 4-Chloro-2-methylbut-1-ene

CAS No.: 10523-96-3

Cat. No.: B088582

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An In-Depth Technical Guide to the Physical Properties of **4-Chloro-2-methylbut-1-ene**

Introduction

4-Chloro-2-methylbut-1-ene is a halogenated alkene, a class of organic compounds that serve as versatile intermediates in chemical synthesis. A precise understanding of its fundamental physical properties, such as boiling point and density, is paramount for its effective handling, purification, and application in research and development. These parameters govern storage conditions, reaction kinetics, and separation techniques, making their accurate determination a critical preliminary step in any synthetic workflow.

This guide provides a focused examination of the boiling point and density of **4-Chloro-2-methylbut-1-ene**. It presents established values for these properties and offers detailed, field-proven experimental protocols for their verification. The methodologies described are designed to ensure scientific rigor and reproducibility, reflecting the standards required in professional drug development and chemical research environments.

Section 1: Core Physical Properties of 4-Chloro-2-methylbut-1-ene

The physical characteristics of a molecule are a direct consequence of its structure. **4-Chloro-2-methylbut-1-ene** (C₅H₉Cl) is a volatile, non-polar molecule.[1] Its molecular weight and the presence of a chlorine atom result in dipole-dipole interactions and London dispersion forces, which are stronger than those in its parent hydrocarbon but not as strong as hydrogen bonds. [1][2] These intermolecular forces dictate the energy required to transition from a liquid to a gaseous state (boiling point) and how compactly the molecules arrange themselves (density).

The accepted physical properties of **4-Chloro-2-methylbut-1-ene** are summarized below.

| Property | Value | Source |
|---------------------|----------------------------------|--------------|
| Boiling Point | 101.1 °C | [3] |
| Density | 0.891 g/cm ³ | [3] |
| Molecular Formula | C ₅ H ₉ Cl | [3][4][5][6] |
| Molecular Weight | 104.578 g/mol | [3][5] |
| CAS Registry Number | 68012-28-2 | [3][4][6] |

Section 2: Experimental Determination of Physical Properties

The following sections detail robust methodologies for the experimental determination of the boiling point and density of volatile organic compounds like **4-Chloro-2-methylbut-1-ene**.

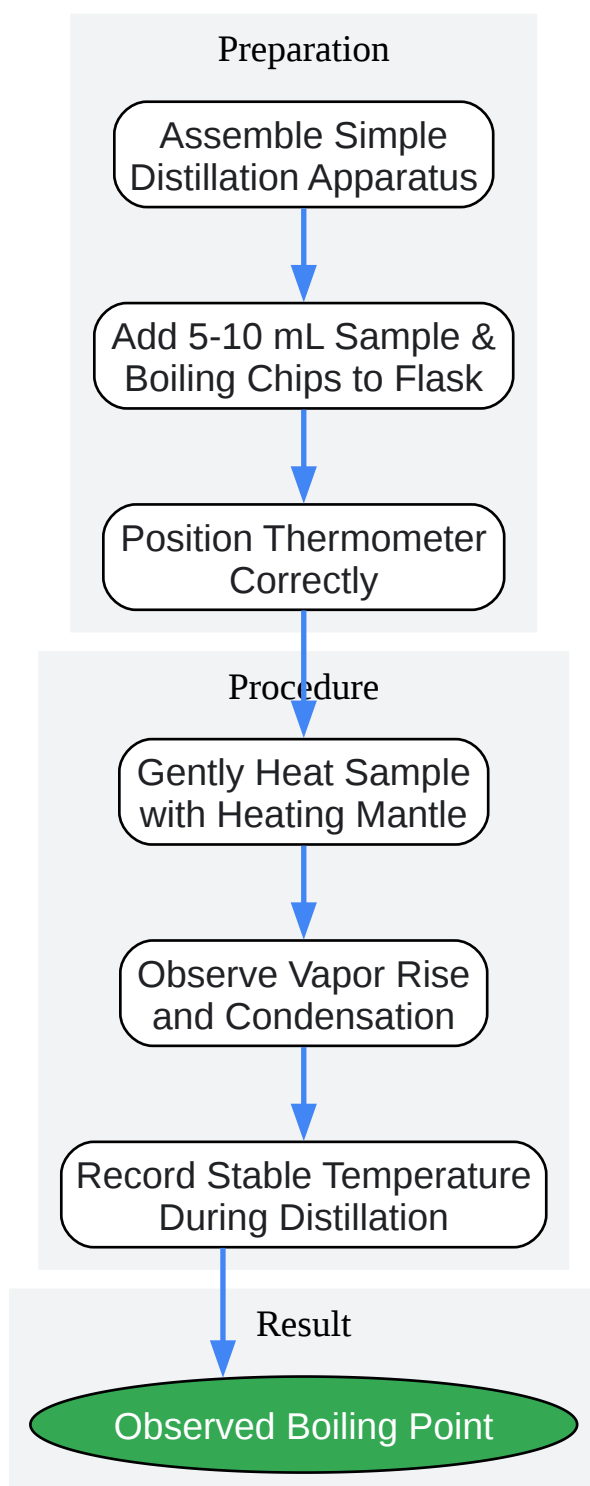
Determination of Boiling Point via Simple Distillation

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[7] Simple distillation is an effective method for purifying a volatile liquid and simultaneously measuring its boiling point.[7][8] As the liquid is heated, its most volatile components vaporize, and the temperature of the vapor phase stabilizes at the boiling point during condensation.[8]

Experimental Protocol:

- **Apparatus Assembly:** Assemble a simple distillation apparatus as illustrated in the workflow diagram below. Ensure all glassware is clean and dry. Use a heating mantle as the heat source for controlled and even heating.
- **Sample Preparation:** Place approximately 5-10 mL of **4-Chloro-2-methylbut-1-ene** into the distilling flask. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling and prevent bumping.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser. This placement ensures the thermometer accurately measures the temperature of the vapor that is distilling.
- **Heating:** Begin heating the sample gently. The liquid will start to boil, and vapors will rise into the neck of the flask.
- **Equilibration and Data Recording:** As the vapor surrounds the thermometer bulb, the temperature reading will rise and then stabilize. Record the temperature at which the vapor is continuously condensing and dripping into the receiving flask. This stable temperature is the boiling point.
- **Barometric Pressure:** Record the ambient atmospheric pressure. Since boiling point is pressure-dependent, this information is crucial for standardized reporting.

Experimental Workflow: Boiling Point Determination



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Caption: Workflow for Boiling Point Determination via Simple Distillation.

Determination of Density for a Volatile Liquid

Principle: Density is an intrinsic property defined as the mass of a substance per unit volume. [9] For a volatile liquid, it is crucial to minimize evaporative losses during measurement to ensure accuracy. Using a volumetric flask and capping the container during weighing are essential procedural controls.[9]

Experimental Protocol:

- Tare the Flask: Obtain a clean, dry volumetric flask (e.g., 5 or 10 mL) with a stopper. Accurately weigh the empty, stoppered flask on an analytical balance and record this mass as m_1 .
- Volume Measurement: Carefully fill the volumetric flask with **4-Chloro-2-methylbut-1-ene** exactly to the calibration mark. Use a pipette for precise addition.
- Weigh the Filled Flask: Stopper the flask immediately to prevent evaporation. Weigh the filled, stoppered flask and record this mass as m_2 .
- Calculation:
 - Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$.
 - The volume of the liquid (V_{liquid}) is the calibrated volume of the flask.
 - Calculate the density (ρ): $\rho = m_{\text{liquid}} / V_{\text{liquid}}$.
- Temperature Control: Record the ambient temperature at which the measurement was performed, as density is temperature-dependent.

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